An In-Depth Technical Guide to Repirinast-d4: Properties, Synthesis, and Analytical Methodologies

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Compound of Interest		
Compound Name:	*Repirinast-d4*	
Cat. No.:	*B589426*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies for **Repirinast-d4**. Designed for professionals in research and drug development, this document delves into the core scientific principles and practical applications of this stable isotope-labeled compound.

Introduction: The Role of Deuteration in Pharmaceutical Analysis

Repirinast is an anti-allergic agent that functions as a mast cell stabilizer, inhibiting the release of histamine and other inflammatory mediators.[1][2] Its mechanism of action involves preventing the influx of calcium into mast cells, a critical step in the degranulation process that triggers allergic reactions. Repirinast has been investigated for its therapeutic potential in conditions such as asthma.

The introduction of stable isotopes, such as deuterium (^2H), into a drug molecule creates a stable isotope-labeled (SIL) internal standard. **Repirinast-d4** is the deuterated analog of Repirinast, where four hydrogen atoms on the 3-methylbutyl ester portion of the molecule have been replaced with deuterium. This seemingly minor structural modification imparts a

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significant analytical advantage. In quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS), SIL internal standards are considered the "gold standard."[3][4][5] They exhibit nearly identical physicochemical properties and chromatographic behavior to the unlabeled analyte, allowing them to effectively compensate for variations in sample preparation, injection volume, and matrix effects, thereby ensuring the accuracy and precision of the analytical results.[6][7]

Chemical Properties and Structure of **Repirinast-d4**

The fundamental chemical and physical properties of **Repirinast-d4** are crucial for its handling, storage, and application in analytical methods.

Chemical Structure

The chemical structure of **Repirinast-d4** is identical to that of Repirinast, with the exception of the four deuterium atoms on the isopentyl (3-methylbutyl) ester chain.

Repirinast:

- IUPAC Name: 3-methylbutyl 7,8-dimethyl-4,5-dioxo-5,6-dihydro-4H-pyrano[3,2-c]quinoline-2-carboxylate[1]
- Molecular Formula: $C_{20}H_{21}NO_5$[8][9]
- Molecular Weight: 355.39 g/mol [9]

Repirinast-d4:

- Synonym: 5,6-Dihydro-7,8-dimethyl-4,5-dioxo-4H-pyrano[3,2-c]quinoline-2-carboxylic Acid 3-Methylbutyl-d4 Ester
- Molecular Formula: $C_{20}H_{17}D_4NO_5$
- Molecular Weight: 359.41 g/mol

The structural similarity ensures that **Repirinast-d4** co-elutes with Repirinast during chromatographic separation, a critical characteristic for an effective internal standard.

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Diagram 1: Chemical Structure of **Repirinast-d4**

Caption: Chemical structure of **Repirinast-d4**.

Physicochemical Properties

A summary of the known physicochemical properties of Repirinast and **Repirinast-d4** is presented in the table below.

Property	Repirinast	Repirinast-d4	Reference(s)
CAS Number	73080-51-0	1329836-95-4	[1]
Molecular Formula	$C_{20}H_{21}NO_5$	$C_{20}H_{17}D_4NO_5$	[8][9]
Molecular Weight	355.39 g/mol	359.41 g/mol	[9]
Melting Point	236-241 °C	232-234 °C (dec.)	[2]
Solubility	Water: 1.2 mg/L	Chloroform (Slightly), Methanol (Slightly)	[2]
Appearance	White to Off-White Solid	White to Light Yellow Solid	

Synthesis of **Repirinast-d4**

While a specific detailed synthesis of **Repirinast-d4** is not publicly available in peer-reviewed literature, a plausible and scientifically sound synthetic route can be proposed based on established organic chemistry principles, primarily the Fischer esterification.[10][11][12][13][14]

The synthesis would logically proceed in two main stages:

- Preparation of the deuterated alcohol, 3-methyl-1-butanol-d4 (isopentyl alcohol-d4).
- Esterification of the Repirinast carboxylic acid precursor with the deuterated alcohol.

Diagram 2: Proposed Synthetic Workflow for **Repirinast-d4**

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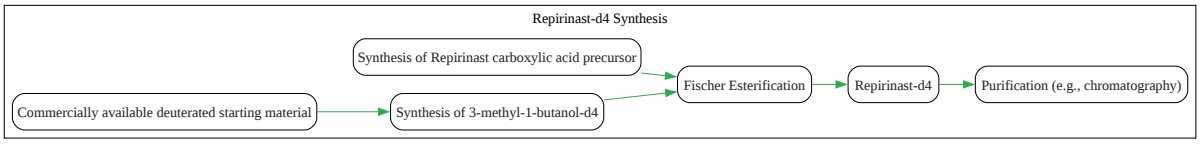

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